

# Essential Safety and Operational Guide for (2-Chloroethoxy)benzene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (2-Chloroethoxy)benzene

Cat. No.: B016413

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This document provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **(2-Chloroethoxy)benzene** in a laboratory setting. The information is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant use of this chemical.

## Chemical and Physical Properties

A summary of the key quantitative data for **(2-Chloroethoxy)benzene** is presented below for easy reference.

Property	Value
CAS Number	622-86-6[1][2][3]
Molecular Formula	C <sub>8</sub> H <sub>9</sub> ClO[2][3]
Molecular Weight	156.61 g/mol [2][3]
Appearance	Not specified, likely a liquid
Boiling Point	97-98 °C at 15 mmHg[3]
Density	1.129 g/mL at 25 °C[3]
Flash Point	101 °C[2]
Vapor Pressure	0.3 ± 0.4 mmHg at 25°C

## Hazard Identification and Personal Protective Equipment (PPE)

**(2-Chloroethoxy)benzene** is classified as a combustible liquid and can cause skin, eye, and respiratory irritation.[2][4][5] Adherence to proper PPE protocols is mandatory to minimize exposure and ensure personal safety.

Equipment	Specifications and Recommendations
Hand Protection	<p>For Incidental Contact/Splashes: Use disposable nitrile gloves with a minimum thickness of 5 mil. Immediately remove and replace gloves upon any contact with the chemical.[6] Nitrile has shown poor to fair resistance against similar aromatic and halogenated hydrocarbons like benzene and chlorobenzene, making it suitable only for brief, incidental contact.[1][6] For Extended Use/Immersion: For prolonged handling, consider more resistant gloves such as Viton® or SilverShield®/4H®. It is crucial to consult the glove manufacturer's specific chemical resistance data.[7] Always inspect gloves for any signs of degradation before use.[2]</p>
Eye and Face Protection	<p>Wear chemical safety goggles that provide a complete seal around the eyes.[4][5] If there is a significant risk of splashing, a full-face shield must be worn in addition to safety goggles.[4][6]</p>
Respiratory Protection	<p>All handling of (2-Chloroethoxy)benzene should be conducted within a certified chemical fume hood to minimize inhalation exposure.[4] If work outside of a fume hood is unavoidable, a NIOSH-approved air-purifying respirator with organic vapor cartridges is required.[4] A proper fit test is necessary before using a respirator.</p>
Skin and Body Protection	<p>Wear a flame-resistant lab coat. For procedures with a higher risk of splashes or spills, chemical-resistant coveralls or an apron should be worn.[4][5] Do not wear shorts or open-toed shoes; full-length pants and closed-toe, chemical-resistant footwear are required.[8]</p>

# Operational Plan: Step-by-Step Handling Procedures

Adherence to the following procedural steps is critical for the safe handling of **(2-Chloroethoxy)benzene**.

## 1. Preparation and Engineering Controls:

- Ensure that a certified chemical fume hood is operational before beginning any work.[\[4\]](#)
- Verify that an emergency eyewash station and safety shower are accessible and have been recently tested.[\[4\]](#)
- Clear the work area of any unnecessary equipment or materials to minimize clutter and potential for spills.
- Keep **(2-Chloroethoxy)benzene** away from heat, sparks, open flames, and other ignition sources as it is a combustible liquid.[\[4\]](#)[\[5\]](#)
- Ensure all containers are properly labeled and sealed when not in use.[\[9\]](#)

## 2. Donning Personal Protective Equipment (PPE):

- Put on all required PPE as detailed in the table above before handling the chemical. This includes the appropriate gloves, eye and face protection, and lab coat.

## 3. Chemical Handling:

- Conduct all transfers, weighing, and other manipulations of **(2-Chloroethoxy)benzene** inside a chemical fume hood.[\[4\]](#)
- Use compatible and non-reactive equipment (e.g., glass, stainless steel).
- When transferring, pour slowly and carefully to avoid splashing.
- Keep containers sealed when not actively in use to prevent the release of vapors.[\[4\]](#)

## 4. Post-Handling and Decontamination:

- After handling, decontaminate all surfaces and equipment using an appropriate solvent and then wash with soap and water.
- Properly doff PPE, removing gloves last by peeling them off without touching the outer surface.
- Wash hands thoroughly with soap and water after removing PPE.[4]

## Disposal Plan

All waste containing **(2-Chloroethoxy)benzene** must be treated as hazardous waste and disposed of according to institutional and local regulations.

### 1. Waste Segregation and Collection:

- Do not mix **(2-Chloroethoxy)benzene** waste with other waste streams unless compatibility has been confirmed.
- Collect all liquid and solid waste contaminated with **(2-Chloroethoxy)benzene** in a designated, properly labeled hazardous waste container.[9]
- The container must be made of a compatible material and have a secure, tight-fitting lid.[9]
- The label must clearly state "HAZARDOUS WASTE" and list **(2-Chloroethoxy)benzene** as a constituent.[9]

### 2. Spill Management:

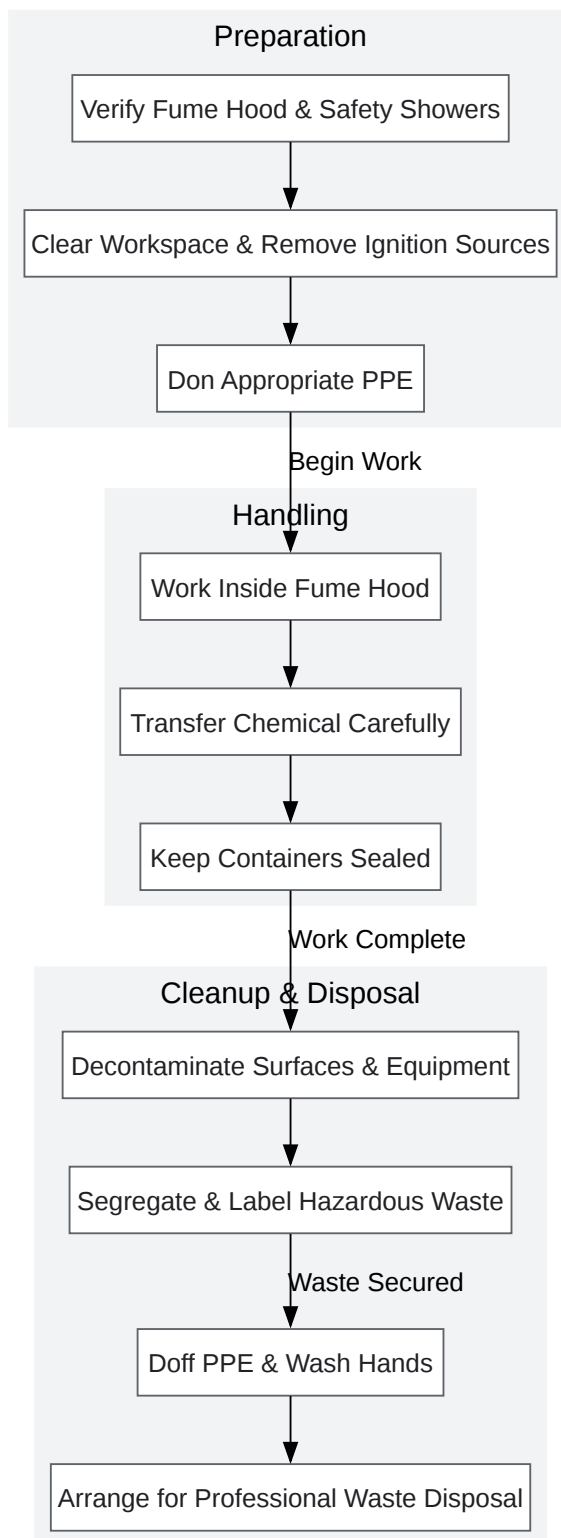
- In the event of a small spill inside a fume hood, absorb the material with a non-combustible absorbent such as vermiculite, sand, or earth.[4]
- Collect the absorbent material using non-sparking tools and place it in the designated hazardous waste container.[4]
- For larger spills, evacuate the area and contact the institutional environmental health and safety department immediately.

### 3. Final Disposal:

- Store the sealed hazardous waste container in a designated satellite accumulation area.
- Arrange for the pickup and disposal of the hazardous waste through a licensed waste disposal contractor.<sup>[4]</sup>
- Under no circumstances should **(2-Chloroethoxy)benzene** or its waste be disposed of down the drain.

## Workflow for Safe Handling of (2-Chloroethoxy)benzene

## Safe Handling Workflow for (2-Chloroethoxy)benzene



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Caption: A logical workflow for the safe handling of **(2-Chloroethoxy)benzene**.

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Address: 3281 E Guasti Rd

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